

Thiomarinol A: A Technical Guide to its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: *Thiomarinol A*

Cat. No.: *B1242507*

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Introduction

Thiomarinol A is a potent hybrid antibiotic first isolated from the marine bacterium *Pseudoalteromonas* sp. SANK 73390.[1] It exhibits a broad spectrum of activity against both Gram-positive and Gram-negative bacteria, with particularly strong potency against methicillin-resistant *Staphylococcus aureus* (MRSA).[2] The unique structure of **Thiomarinol A**, a conjugate of a pseudomonic acid analog (marinolic acid) and a dithiolopyrrolone (holothin), contributes to its robust antimicrobial properties.[1] This technical guide provides an in-depth overview of the discovery, isolation, and characterization of **Thiomarinol A**, including detailed experimental protocols, quantitative data, and visualizations of its biosynthetic and mechanistic pathways.

Physicochemical Properties

Thiomarinol A is a complex molecule with the chemical formula $C_{30}H_{44}N_2O_9S_2$. A summary of its key physicochemical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C30H44N2O9S2	PubChem
Molecular Weight	640.8 g/mol	PubChem
IUPAC Name	[8-oxo-8-[(5-oxo-4H-dithiolo[4,3-b]pyrrol-6-yl)amino]octyl] (E)-4-[3,4-dihydroxy-5-[(E)-5-hydroxy-4-methylhex-2-enyl]oxan-2-yl]-4-hydroxy-3-methylbut-2-enoate	PubChem
InChIKey	JIEMCPGFAXNCQW-BFHPBESDSA-N	PubChem
SMILES	<chem>CC(/C=C/CC1COC(C(C1O)O)C(/C(=C/C(=O)OCCCCCCCC(=O)NC2=C3C(=CSS3)NC2=O)/C)O)C(C)O</chem>	PubChem

Note: Experimentally determined data such as melting point and specific solubility are not readily available in the reviewed literature.

Experimental Protocols

Fermentation of *Pseudoalteromonas* sp.

The production of **Thiomarinol A** is achieved through fermentation of *Pseudoalteromonas* sp., with strains SANK 73390 and *Pseudoalteromonas luteoviolacea* 2ta16 being notable producers.^{[1][3]} While specific, detailed media compositions and fermentation parameters can vary, a general protocol is outlined below.

Media Composition:

A common approach involves using a nutrient-rich marine broth. One such example is lysogeny Miller broth (LB) or a medium composed of peptone and yeast extract in a commercial seawater substitute.^[4] For enhanced production through biofilm formation, a cotton scaffold can be introduced into the liquid media.

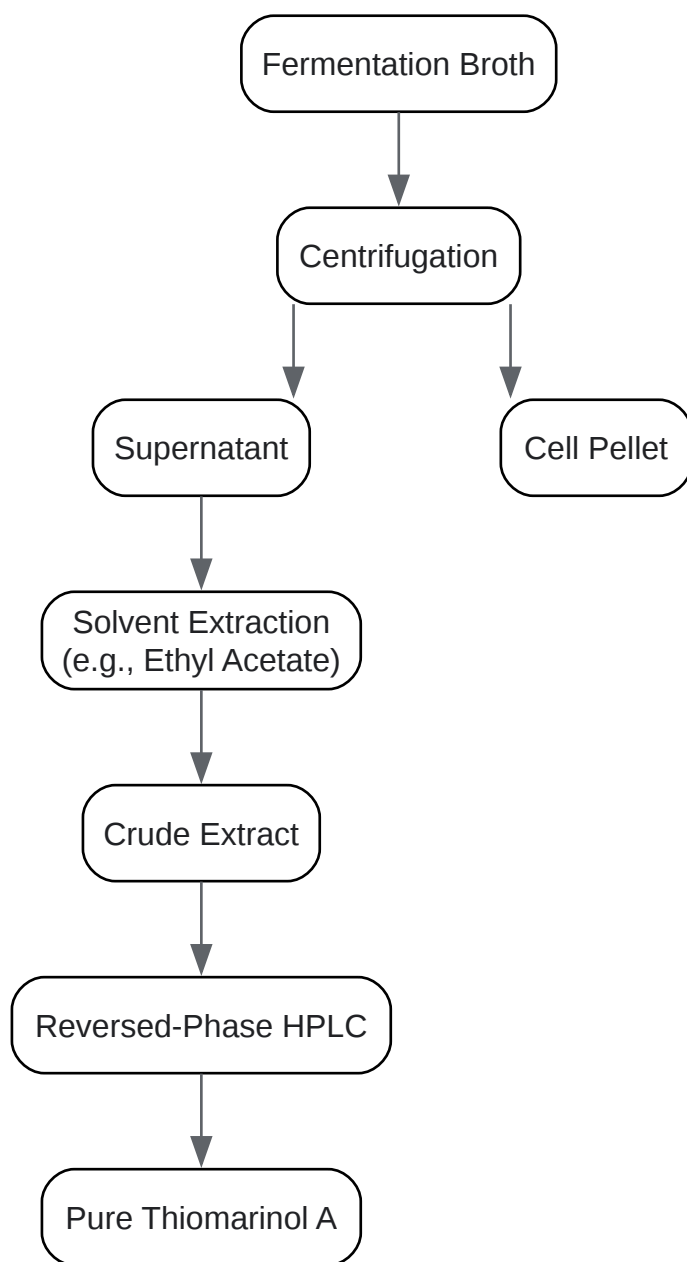
Fermentation Conditions:

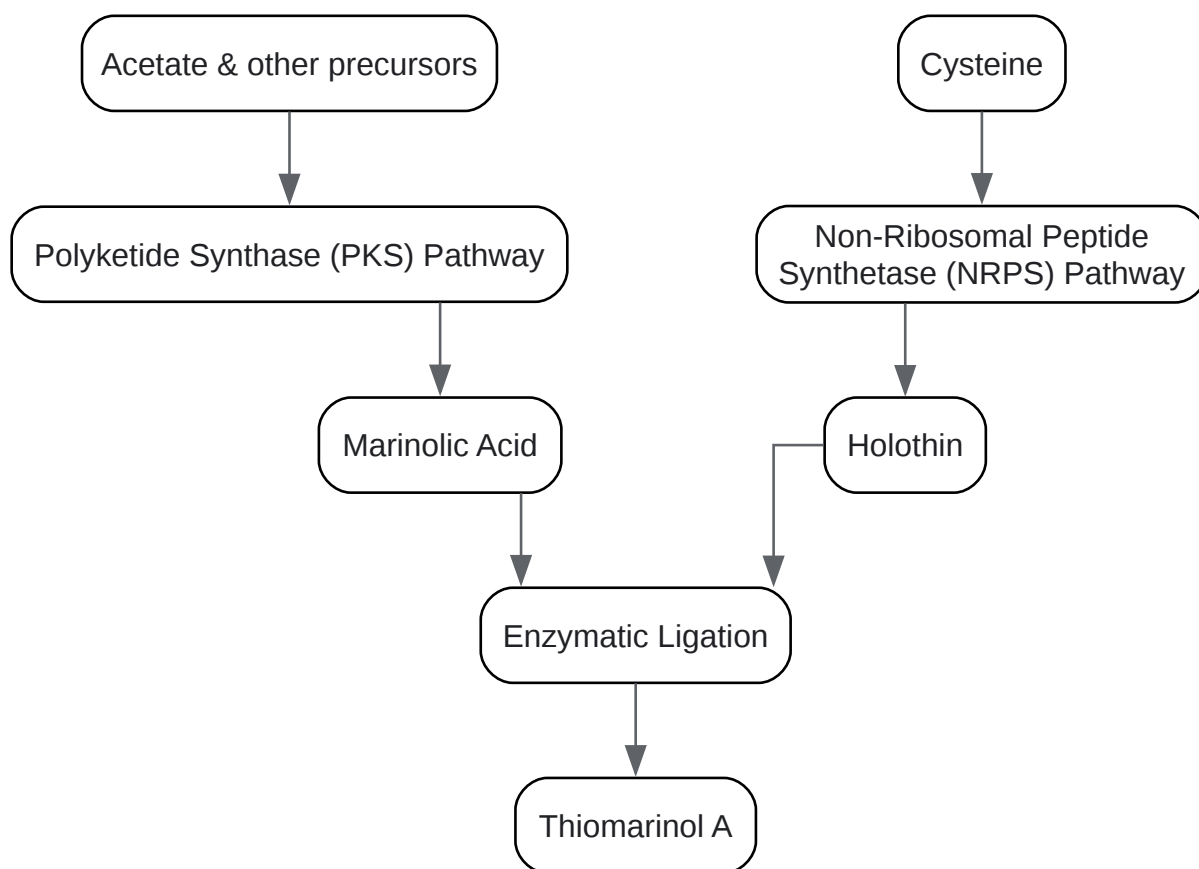
- Inoculation: A seed culture of *Pseudoalteromonas* sp. is used to inoculate the production medium.
- Incubation: The fermentation is carried out for a period of 24 to 120 hours. **Thiomarinol A** production typically commences around 7 hours and reaches a maximum at approximately 24 hours.^[2]
- Temperature, pH, and Aeration: While specific optimal parameters are not consistently reported across all literature, standard conditions for marine bacterial fermentation are generally applied.

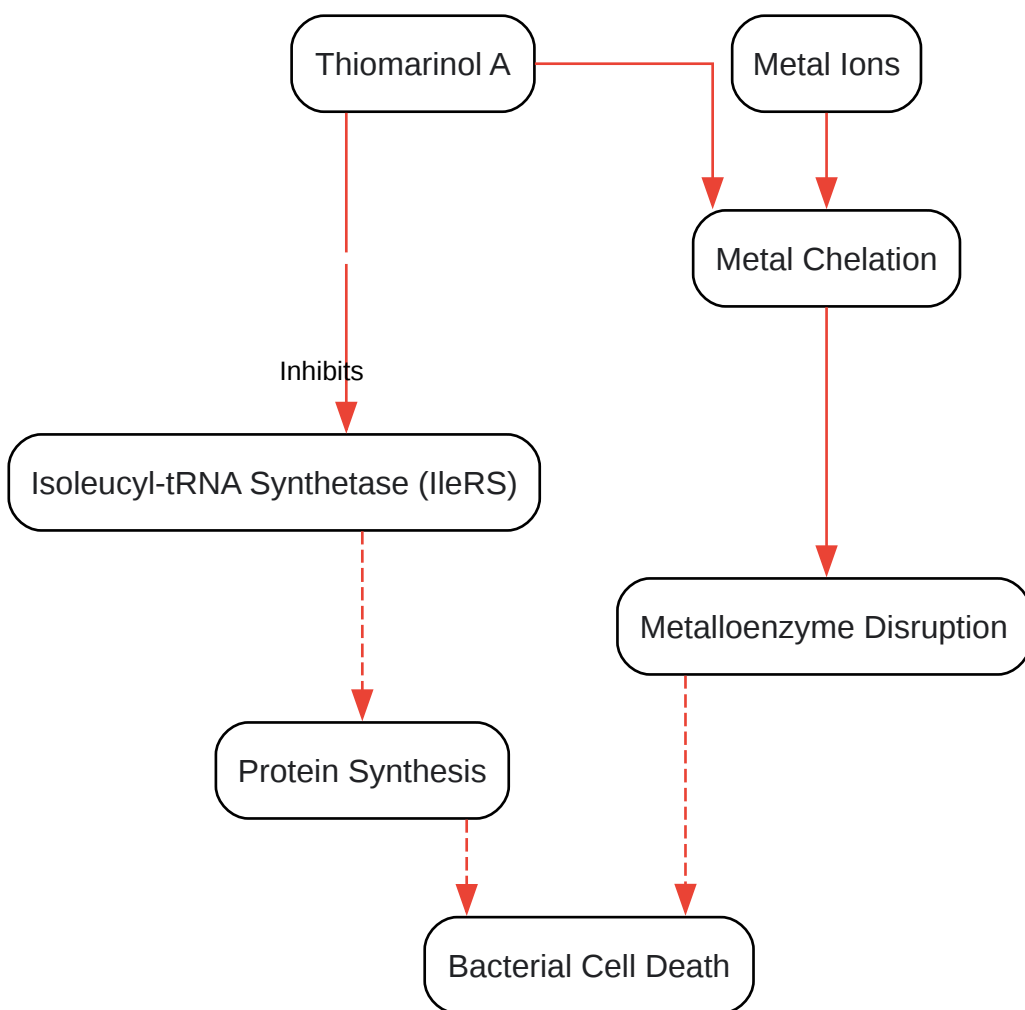
Extraction and Purification of Thiomarinol A

Following fermentation, **Thiomarinol A** is extracted from the culture broth and purified to homogeneity.

Extraction Workflow







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